

# 2-Butoxyethyl Chloroacetate: Operational Disposal & Safety Guide[1]

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## Compound of Interest

Compound Name: 2-Butoxyethyl chloroacetate

CAS No.: 5330-17-6

Cat. No.: B1618674

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## Executive Summary

Do not treat this compound as a standard organic solvent. **2-Butoxyethyl chloroacetate** (CAS 5330-17-6) presents a dual-hazard profile: it acts as both an alkylating agent (chloroacetate moiety) and a glycol ether derivative.[1] Improper disposal or mixing with incompatible waste streams (specifically aqueous bases) can trigger rapid hydrolysis, releasing Chloroacetic Acid (highly toxic, corrosive) and 2-Butoxyethanol (hemolytic agent).[1]

Immediate Directive:

- Segregation: Isolate from all caustic/basic waste streams immediately.
- Disposal Path: High-Temperature Incineration with Flue Gas Scrubbing (Halogenated Waste Stream).[1]
- Container: Glass or High-Density Polyethylene (HDPE) only.[1]

## Chemical Hazard Profile & Causality

To ensure safety, operators must understand the mechanism of toxicity.[1] This is not just a solvent; it is a reactive intermediate.[1]

## The Hydrolysis Trap

The primary danger lies in the molecule's instability in the presence of moisture and bases.

- Mechanism: Under basic conditions (pH > 8) or enzymatic action, the ester bond cleaves.[1]
- Reaction:  
  
[1]
- Resulting Hazards:
  - Chloroacetic Acid (CAA): A metabolic poison that inhibits the tricarboxylic acid (TCA) cycle. It is corrosive and readily absorbed through skin, potentially leading to systemic organ failure.[1]
  - 2-Butoxyethanol: A glycol ether known to cause hemolysis (red blood cell destruction) and CNS depression.[1]

## Quantitative Data Summary

Property	Value	Operational Implication
CAS Number	5330-17-6	Use for waste manifesting.[1]
Molecular Weight	194.66 g/mol	Heavy vapor; accumulates in low areas.
Physical State	Colorless Liquid	Hard to visually detect spills.[1]
Flash Point	-98.9°C (Closed Cup)	Class IIIB Combustible. Low fire risk, but supports combustion.[1]
Reactivity	Water/Base Sensitive	CRITICAL: Do not mix with aqueous basic waste.
RCRA Status	Characteristic/Unlisted	Likely D002 (Corrosive) if hydrolyzed; treat as Halogenated Organic.

## Pre-Disposal Protocol: The Self-Validating System

Trustworthiness Principle: A safe protocol must include checkpoints that verify safety before the next step is taken.

## Step 1: Waste Stream Characterization

Validation Check: Dip a pH strip into the waste container before adding this chemical.

- If pH > 7: STOP. Do not add **2-Butoxyethyl chloroacetate**.<sup>[1]</sup> Exothermic hydrolysis will occur.<sup>[1]</sup>
- If pH < 7: Proceed.

## Step 2: Container Selection<sup>[1]</sup>

- Approved: Amber Glass (prevents UV degradation), HDPE (High-Density Polyethylene).<sup>[1]</sup>
- Prohibited: Metal cans (corrosion risk from potential HCl evolution), LDPE (permeation risk).<sup>[1]</sup>

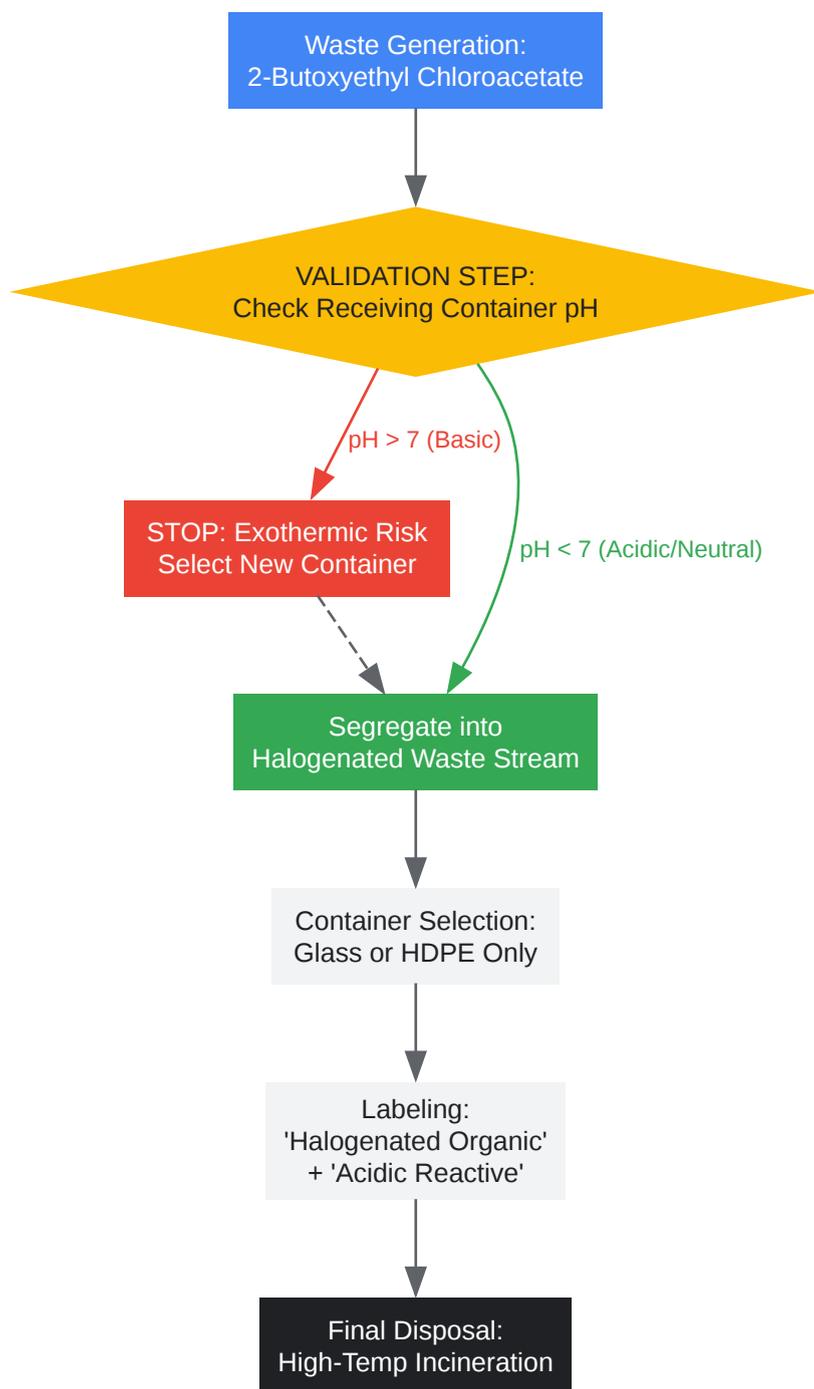
## Step 3: Labeling Strategy

Labeling must be explicit to prevent downstream accidents at the incineration plant.

- Standard Label: "Hazardous Waste - Halogenated Organic."<sup>[1]</sup>
- Critical Addendum: "CONTAINS CHLOROACETATE ESTER.<sup>[1]</sup> DO NOT MIX WITH BASES."

## Disposal Decision Workflow (Visualization)

The following diagram outlines the logical decision-making process for handling this waste stream.



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Figure 1: Decision tree for segregating and packaging **2-Butoxyethyl chloroacetate** waste, emphasizing the critical pH validation step to prevent accidental hydrolysis.

## Spill Management Protocol

In the event of a spill, speed is critical to prevent the ester from hydrolyzing into its more toxic components.[1]

## PPE Requirements[1][2][3]

- Respiratory: Full-face respirator with Organic Vapor/Acid Gas (OV/AG) cartridges.[1]
- Skin: Butyl Rubber or Viton gloves.[1]
  - Note: Standard Nitrile gloves provide insufficient protection against glycol ethers and chlorinated esters for prolonged exposure.[1]
- Body: Tyvek or chemically resistant apron.[1]

## Step-by-Step Cleanup[1]

- Isolate: Evacuate the immediate area (15-meter radius).
- Contain: Use non-combustible absorbents (Vermiculite or Diatomaceous Earth).[1]
  - Avoid: Cellulose-based absorbents (reaction risk).[1]
- Neutralize (Optional but Risky): Do not attempt to neutralize with base on the spill itself, as this generates heat and fumes.[1] Absorb as is.
- Decontaminate: Wash the surface with a soap/water solution after bulk removal.[1] Collect all rinsate as hazardous waste.[1]



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Figure 2: Emergency response workflow emphasizing correct absorbent material and PPE selection.

## Regulatory & Final Disposal Routes

## RCRA Considerations (USA)

While **2-Butoxyethyl chloroacetate** is not explicitly listed on the RCRA "P" or "U" lists by name, it must be managed as a hazardous waste based on characteristics and composition.[1]

- Characteristic Waste: If the waste has hydrolyzed, it may exhibit Corrosivity (D002).[1]
- Halogenated Solvents: It generally falls under "Halogenated Organic" waste profiles used by disposal vendors (e.g., Veolia, Clean Harbors).[1]

## Incineration Specifications

The only acceptable final disposal method is High-Temperature Incineration.

- Requirement: The incinerator must be equipped with a secondary combustion chamber and a wet scrubber system.
- Reasoning: Combustion releases Hydrogen Chloride (HCl) gas.[1] Without scrubbing, this violates emission standards and damages equipment.[1]

## References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 79237, **2-Butoxyethyl chloroacetate**. [1] Retrieved from [Link][1][2]
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